

5,6-Dichloro-1H-benzimidazole safety, toxicity, and handling precautions

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Compound of Interest

Compound Name: 5,6-Dichloro-1H-benzimidazole

Cat. No.: B023360

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **5,6-Dichloro-1H-benzimidazole**

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

5,6-Dichloro-1H-benzimidazole (CAS No. 6478-73-5) is a halogenated heterocyclic compound that serves as a vital structural motif in medicinal chemistry and materials science. [1][2] As a derivative of benzimidazole, a scaffold present in numerous pharmacologically active molecules, it is frequently utilized as a building block in the synthesis of novel therapeutic agents, including potential anticancer and antimicrobial compounds.[1][2] Its unique electronic and structural properties also lend it to applications in materials science.[1]

Given its prevalence in discovery laboratories, a comprehensive understanding of its safety profile, potential toxicity, and appropriate handling procedures is not merely a matter of regulatory compliance but a cornerstone of responsible research. This guide provides an in-depth, field-proven framework for the safe utilization of **5,6-Dichloro-1H-benzimidazole**, moving beyond mere procedural lists to explain the causality behind each safety recommendation.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's properties is the foundation of a robust safety assessment. Key identifiers and properties for **5,6-Dichloro-1H-benzimidazole** are summarized below.

Property	Value	Source
CAS Number	6478-73-5	[3]
Molecular Formula	C ₇ H ₄ Cl ₂ N ₂	[3]
Molecular Weight	187.02 g/mol	[1][3]
Appearance	Solid	[1]
Water Solubility	Low solubility	[1][3]
Organic Solvents	Soluble in some organic solvents	[1]

Hazard Identification and Toxicological Profile

The toxicological data for **5,6-Dichloro-1H-benzimidazole** itself is limited. Therefore, a conservative approach, guided by the Globally Harmonized System (GHS) classification and data from structurally similar compounds, is essential.

GHS Classification

According to notifications to the European Chemicals Agency (ECHA), **5,6-Dichloro-1H-benzimidazole** is classified as follows.[3]

Hazard Class	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	Warning

These classifications indicate that the primary hazards associated with the solid compound are dermal and ocular irritation upon direct contact.[3]

Toxicological Summary and Hazard by Analogy

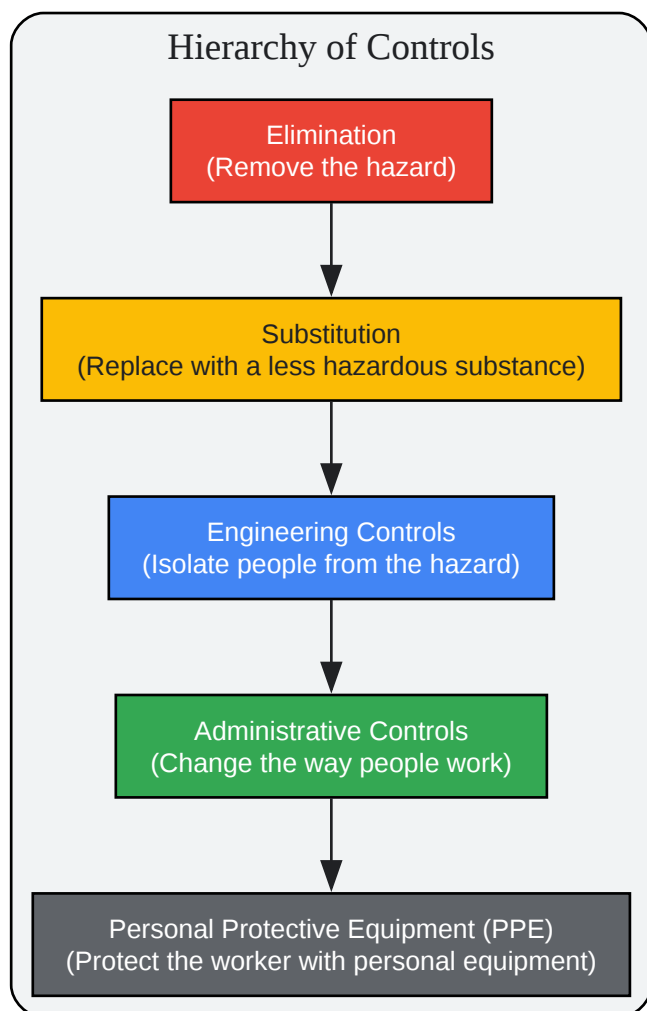
While specific LD50 data for the parent compound is not readily available, it should be handled with the assumption that it may be harmful if swallowed, inhaled, or in contact with skin.^[1]^[4]

The causality for this conservative stance stems from the toxicological profiles of its derivatives and the broader benzimidazole class:

- **Structural Derivatives:** It is critical to recognize that simple modifications can dramatically increase toxicity. For instance, **5,6-Dichloro-1H-benzimidazole** hydrochloride is classified as Acute Toxicity Category 3 (Oral), making it toxic if swallowed, and Eye Damage Category 1, indicating a risk of serious eye damage. The 2-(trifluoromethyl) derivative is even more hazardous, classified as fatal if swallowed and toxic in contact with skin or if inhaled.^[5] This underscores the absolute necessity of consulting the specific Safety Data Sheet (SDS) for the exact material being handled.
- **Broader Benzimidazole Class:** Pharmacovigilance studies on various benzimidazole derivatives have identified potential signals for serious adverse events, including hematological effects (such as bone marrow failure and leukopenia) and hepatic disorders.^[6] While these effects are associated with therapeutic use, they highlight potential systemic toxicities that warrant minimizing exposure in a laboratory setting.

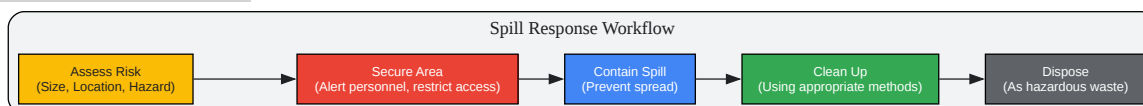
Exposure Control and Personal Protection

A multi-layered approach to exposure control is paramount. The "Hierarchy of Controls" is the guiding principle, prioritizing systemic changes over reliance on individual protection.



Hierarchy of Controls.

A workflow for responding to chemical spills.



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